

ceftriaxone sodium salt chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceftriaxone sodium salt

Cat. No.: B15604589

[Get Quote](#)

Ceftriaxone Sodium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and mechanism of action of **ceftriaxone sodium salt**. It includes structured data presentation, detailed experimental protocols, and visualizations to support research and development activities.

Chemical Structure and Identity

Ceftriaxone sodium is a third-generation cephalosporin antibiotic. Its chemical structure is characterized by a beta-lactam ring fused to a dihydrothiazine ring, with several complex side chains that contribute to its broad-spectrum antibacterial activity and pharmacokinetic profile.

Caption: 2D Chemical Structure of **Ceftriaxone Sodium Salt**.

IUPAC Name: sodium (6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-[(2-methyl-5,6-dioxo-1H-1,2,4-triazin-3-yl)sulfanylmethyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[1]

Physicochemical Properties

The physicochemical properties of **ceftriaxone sodium salt** are critical for its formulation, stability, and pharmacokinetic behavior. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{18}H_{16}N_8Na_2O_7S_3$ (anhydrous)	[2]
$C_{18}H_{16}N_8Na_2O_7S_3 \cdot 3.5H_2O$ (hemiheptahydrate)	[3][4]	
Molecular Weight	598.56 g/mol (anhydrous)	[2]
661.59 g/mol (hemiheptahydrate)	[3][4]	
Appearance	White to yellowish-orange crystalline powder	[4]
Solubility	Readily soluble in water	[4]
Sparingly soluble in methanol	[4]	
Very slightly soluble in ethanol	[4]	
~10 mg/mL in PBS (pH 7.2)		
100 mg/mL in DMSO	[5]	
pKa	~3 (COOH), 3.2 (NH ₃ ⁺), 4.1 (enolic OH)	[6]
pH (1% aqueous solution)	Approximately 6.7	[4]
Melting Point	236 °C	[6]
UV Absorption Maximum (λ _{max})	241 nm in aqueous medium	

Mechanism of Action

Antibacterial Activity

Ceftriaxone exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[2] This process is initiated by the binding of the β -lactam moiety of ceftriaxone to penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis. The inactivation of these proteins leads to a compromised cell wall, ultimately resulting in cell lysis and bacterial death.[2]

Neuroprotective Effects: EAAT2 Upregulation

Beyond its antimicrobial properties, ceftriaxone has been shown to exhibit neuroprotective effects through the upregulation of the excitatory amino acid transporter 2 (EAAT2).[6] This transporter is crucial for clearing glutamate from the synaptic cleft, and its dysfunction is implicated in several neurodegenerative diseases. Ceftriaxone stimulates the transcription of the EAAT2 gene by activating the nuclear factor- κ B (NF- κ B) signaling pathway.[1][6][7]



[Click to download full resolution via product page](#)

Caption: Ceftriaxone-induced EAAT2 Upregulation Pathway.

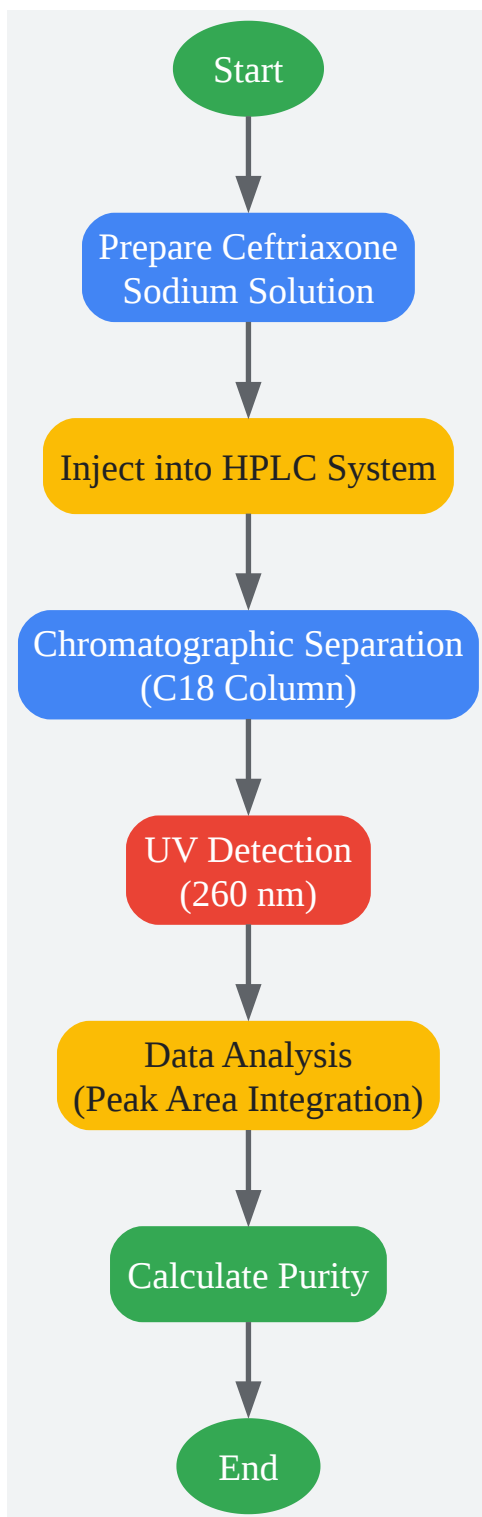
Experimental Protocols

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is crucial for the quality control of ceftriaxone sodium. The following protocol is a representative example.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Zorbax SB C18 (150 x 4.6 mm, 5 μ m) or equivalent.[8]
- Mobile Phase: A mixture of purified water (acidified with 0.2% orthophosphoric acid) and ethanol (87:13, v/v).[8]
- Flow Rate: 0.9 mL/min.[8]

- Column Temperature: 25°C.[8]
- Detection Wavelength: 260 nm.[8]
- Sample Preparation: Accurately weigh and dissolve the ceftriaxone sodium sample in the mobile phase to achieve a known concentration (e.g., within the linear range of 20-120 µg/mL).[8]
- Procedure: Inject the sample solution into the chromatograph and record the peak area. Purity is determined by comparing the peak area of the main peak to the total area of all peaks.



[Click to download full resolution via product page](#)

Caption: HPLC Workflow for Purity Determination.

Stability-Indicating Assay

Forced degradation studies are essential to establish the stability-indicating nature of an analytical method.

- Acid Hydrolysis: Expose the drug solution to an acidic medium (e.g., 0.1 N HCl) at an elevated temperature.
- Alkaline Hydrolysis: Expose the drug solution to a basic medium (e.g., 0.1 N NaOH) at room temperature. Ceftriaxone is reported to be relatively stable under alkaline conditions.[\[3\]](#)[\[9\]](#)
- Oxidative Degradation: Treat the drug solution with an oxidizing agent (e.g., 3% H₂O₂). Significant degradation is expected.[\[3\]](#)[\[9\]](#)
- Thermal Degradation: Expose the solid drug or its solution to dry heat.
- Photolytic Degradation: Expose the drug solution to UV light.
- Analysis: Analyze the stressed samples using the validated HPLC method to separate the intact drug from its degradation products.

Stability Profile

The stability of ceftriaxone sodium is influenced by several factors, including pH, temperature, and the presence of other substances.

- pH Stability: Ceftriaxone is most stable in acidic conditions, with maximal stability observed at a pH of around 6.0.[\[10\]](#) It is less stable in basic solutions.
- Temperature Stability: Solutions of ceftriaxone sodium are more stable at lower temperatures. For instance, a solution in sterile water or 5% dextrose is stable for up to 3 days at 25°C and for 10 days at 4°C.[\[10\]](#) At -20°C, the concentration of ceftriaxone in reconstituted solutions remains above 90% for an extended period.
- Reconstitution and Diluents: The type of diluent used for reconstitution can affect stability. Solutions in dextrose (pH ~6) and sterile water for injection (pH ~6.5) are generally more stable than those in 0.9% NaCl (pH ~7.5) or lidocaine (pH ~8-8.5).[\[10\]](#)

Conclusion

This technical guide provides a comprehensive overview of the chemical and physical properties of **ceftriaxone sodium salt**, its mechanisms of action, and key experimental protocols for its analysis. The provided data and visualizations are intended to serve as a valuable resource for researchers and professionals in the field of drug development and pharmaceutical sciences. The stability profile highlights the importance of controlled storage conditions to maintain the integrity and efficacy of this widely used antibiotic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. experts.umn.edu [experts.umn.edu]
- 2. theaspd.com [theaspd.com]
- 3. Development and Validation of Stability Indicating Spectroscopic Method for Content Analysis of Ceftriaxone Sodium in Pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Molecular changes evoked by the beta-lactam antibiotic ceftriaxone across rodent models of substance use disorder and neurological disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mechanism of Ceftriaxone Induction of Excitatory Amino Acid Transporter-2 Expression and Glutamate Uptake in Primary Human Astrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. academic.oup.com [academic.oup.com]
- 9. scispace.com [scispace.com]
- 10. rjptonline.org [rjptonline.org]
- To cite this document: BenchChem. [ceftriaxone sodium salt chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604589#ceftriaxone-sodium-salt-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com